

biosynthesis pathway of 9-Octadecenamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Octadecenamide

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An In-depth Technical Guide to the Biosynthesis of **9-Octadecenamide** (Oleamide)

For: Researchers, Scientists, and Drug Development Professionals

Abstract

9-Octadecenamide, commonly known as oleamide, is an endogenous fatty acid amide that has garnered significant scientific interest due to its role as a signaling molecule in various physiological processes, including the regulation of sleep, pain, and body temperature.[1][2] First identified in the cerebrospinal fluid (CSF) of sleep-deprived cats, its concentration elevates during prolonged wakefulness, suggesting its function as a somnogenic, or sleep-inducing, factor.[3] Understanding the biosynthetic pathway of oleamide is critical for developing therapeutic agents targeting the systems it modulates. This technical guide provides a comprehensive overview of the current understanding of oleamide biosynthesis, detailing the primary enzymatic pathways, quantitative data, and key experimental methodologies.

Core Biosynthesis Pathways

The biochemical mechanism for oleamide synthesis has not been definitively established, but experimental evidence supports two primary pathways.[1][2] Both pathways begin with the activation of oleic acid, the fatty acid precursor.

- **Activation of Oleic Acid:** The initial step in both proposed pathways is the conversion of free oleic acid into its activated thioester form, oleoyl-Coenzyme A (oleoyl-CoA). This reaction is catalyzed by an Acyl-CoA synthetase (ACS) and requires ATP and Coenzyme A.

Pathway 1: The Peptidylglycine α -Amidating Monooxygenase (PAM) Pathway

The most prominent hypothesis involves a two-step enzymatic process following the formation of oleoyl-CoA.^[2]

- **Step 1: Formation of N-Oleoylglycine:** Oleoyl-CoA is conjugated with the amino acid glycine to form the intermediate N-oleoylglycine. This reaction is catalyzed by a Glycine N-acyltransferase (GLYAT).^[4] Specifically, Glycine N-acyltransferase-like 2 (GLYATL2) has been identified as an enzyme that efficiently conjugates long-chain acyl-CoAs, including oleoyl-CoA, to glycine.^{[1][5][6]}
- **Step 2: Amidation by PAM:** The intermediate, N-oleoylglycine, is then converted to **9-Octadecenamide** (oleamide) by the enzyme Peptidylglycine α -amidating monooxygenase (PAM).^{[4][7]} PAM is a bifunctional enzyme known for its role in the C-terminal amidation of neuropeptides, and it has been shown to accept N-acylglycines as substrates.^{[8][9][10]} The reaction involves the oxidative cleavage of the glycine moiety, leaving the amide.^[9]

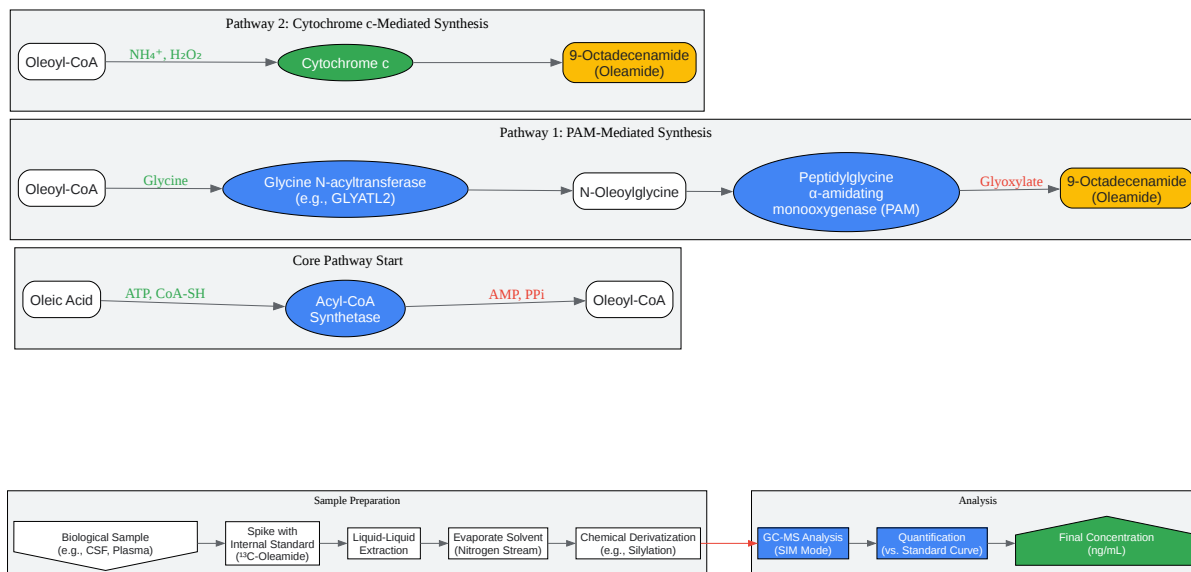
Pathway 2: The Cytochrome c-Mediated Pathway

An alternative, more direct pathway has been proposed involving the mitochondrial protein cytochrome c.^{[1][2]}

- **Direct Amidation:** In this pathway, oleoyl-CoA is directly converted to oleamide. The reaction is catalyzed by cytochrome c and utilizes an ammonium ion as the nitrogen donor.^[11] This catalytic activity requires the presence of hydrogen peroxide.^[11] While known for its role in the electron transport chain, this novel function of cytochrome c suggests its involvement in lipid signaling pathways.^[11]

Visualization of Biosynthesis Pathways

The following diagrams illustrate the two proposed pathways for oleamide biosynthesis.



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- To cite this document: BenchChem. [biosynthesis pathway of 9-Octadecenamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222594#biosynthesis-pathway-of-9-octadecenamide]

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